

Thiamphenicol-d3 safety and handling

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Compound of Interest

Compound Name: *Thiamphenicol-d3*

Cat. No.: *B12423500*

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An In-depth Technical Guide to the Safety and Handling of **Thiamphenicol-d3**

Introduction

Thiamphenicol-d3 is the deuterium-labeled form of Thiamphenicol, a broad-spectrum bacteriostatic antibiotic.[1][2] As a methyl-sulfonyl analogue of chloramphenicol, Thiamphenicol functions by binding to the 50S ribosomal subunit of bacteria, which in turn inhibits protein synthesis.[1][3] **Thiamphenicol-d3** is primarily utilized as an internal standard in analytical and pharmacokinetic research, where its stable isotope labeling allows for precise quantification of Thiamphenicol in biological samples through mass spectrometry and liquid chromatography.[4] This guide provides comprehensive safety and handling information for researchers, scientists, and drug development professionals working with **Thiamphenicol-d3**.

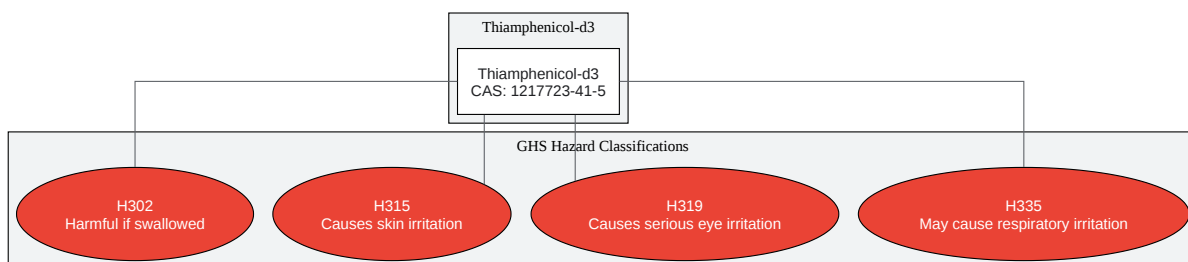
Hazard Identification and Classification

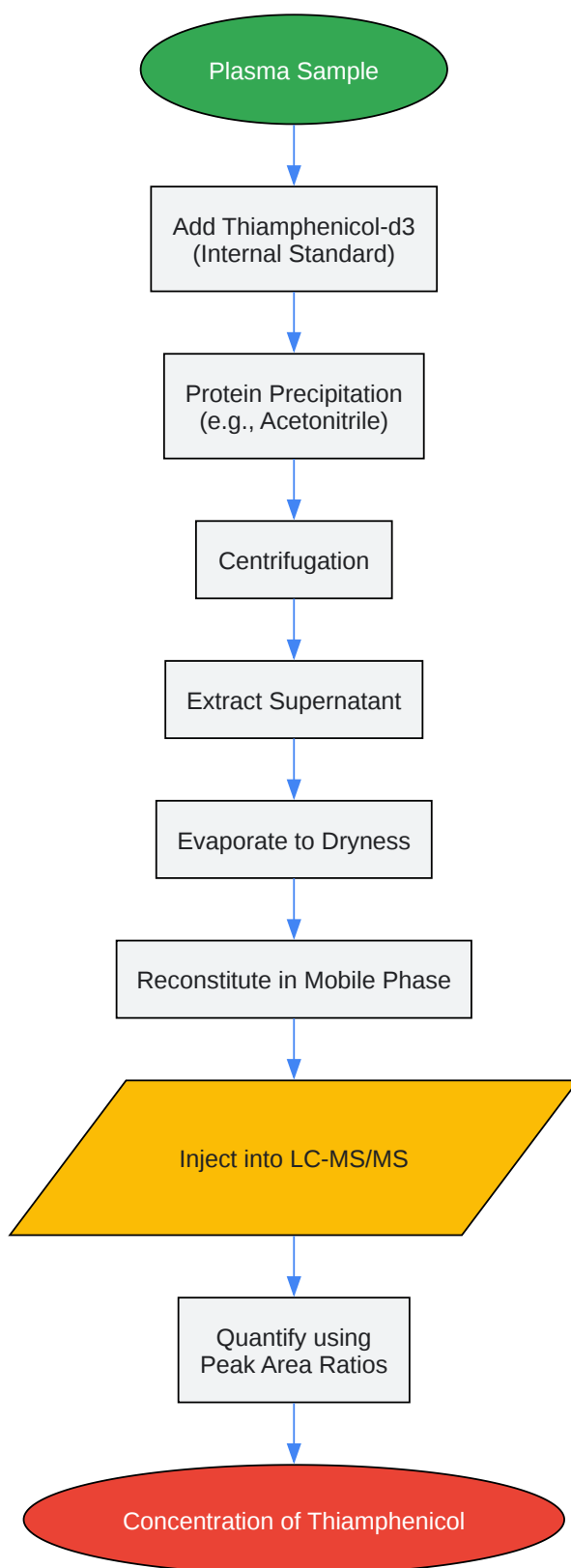
Thiamphenicol-d3 is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[5] The primary hazards are associated with acute oral toxicity, skin and eye irritation, and respiratory irritation.[5]

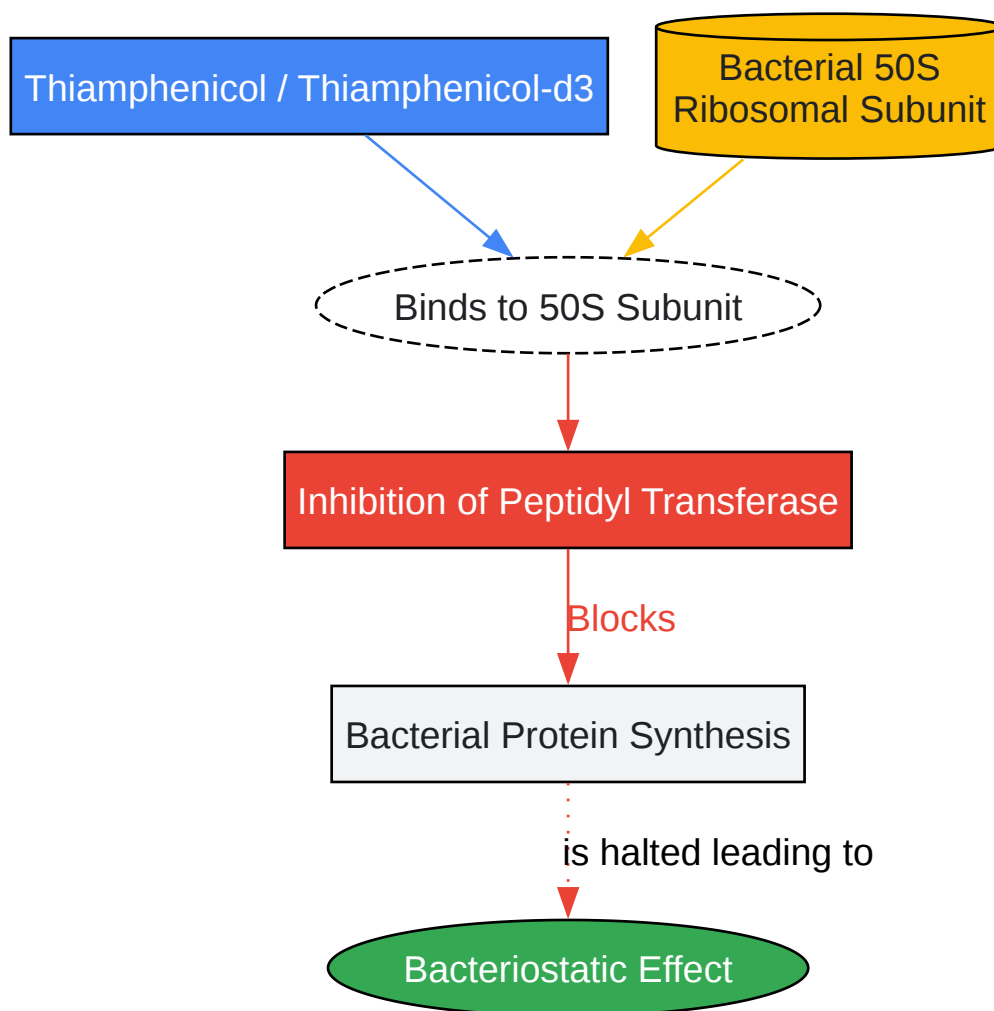
Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

Source: MedchemExpress Safety Data Sheet[5]







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